

Application Note: High-Throughput ABTS Assay for Antioxidant Screening

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Compound of Interest

Compound Name: *ABTS diammonium salt*

CAS No.: *1576-37-0*

Cat. No.: *B1667969*

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Introduction

The search for novel antioxidant compounds is a critical endeavor in the fields of drug discovery, nutraceuticals, and food science. Antioxidants can mitigate the cellular damage caused by free radicals, which are implicated in numerous chronic diseases and aging processes.[1][2] High-Throughput Screening (HTS) provides a rapid and efficient platform for evaluating large libraries of compounds for their antioxidant potential.[1][3] The 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) or ABTS assay is a widely adopted method for this purpose. It is an electron transfer (ET) based assay, valued for its simplicity, robustness, and applicability to both hydrophilic and lipophilic antioxidants.[1][4][5]

Assay Principle

The ABTS assay is based on the ability of antioxidant molecules to quench the stable, blue-green ABTS radical cation (ABTS•+).[6][7] This radical is generated by the oxidation of ABTS with a strong oxidizing agent, such as potassium persulfate.[5][8] The ABTS•+ radical has a characteristic absorbance spectrum with a maximum at 734 nm.[6] When an antioxidant is introduced, it donates an electron or a hydrogen atom to the ABTS•+, reducing it back to its

colorless neutral form.[6][7] The resulting decolorization is proportional to the concentration and potency of the antioxidant in the sample.[6] This reduction in absorbance is measured spectrophotometrically to quantify the total antioxidant capacity.

Experimental Protocols

This section provides a detailed methodology for performing the ABTS assay in a 96-well microplate format, suitable for high-throughput screening.

1. Materials and Reagents

- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) diammonium salt)[9]
- Potassium persulfate ($K_2S_2O_8$)[4]
- Trolox (6-hydroxy-2,5,7,8-tetramethylchroman-2-carboxylic acid) for standard curve[4][9]
- Phosphate Buffered Saline (PBS) or Ethanol, depending on sample solubility[4]
- Test compounds
- 96-well clear, flat-bottom microplates[6]
- Microplate reader capable of measuring absorbance at 734 nm[4][6]
- Multichannel pipette

2. Reagent Preparation

a. ABTS Stock Solution (7 mM):

- Dissolve 38.4 mg of **ABTS diammonium salt** in 10 mL of deionized water. This solution should be stored in the dark.

b. Potassium Persulfate Solution (2.45 mM):

- Dissolve 6.6 mg of potassium persulfate in 10 mL of deionized water. This solution should be prepared fresh.[4]

c. ABTS^{•+} Radical Cation Working Solution:

- Mix the 7 mM ABTS stock solution and the 2.45 mM potassium persulfate solution in equal volumes (e.g., 5 mL of each).[\[4\]](#)[\[10\]](#)
- Allow the mixture to stand in the dark at room temperature for 12-16 hours before use. This allows for the complete generation of the radical cation.[\[4\]](#)[\[7\]](#)
- Before the assay, dilute the ABTS^{•+} solution with a suitable solvent (e.g., ethanol or PBS) to an absorbance of 0.70 ($\pm$ 0.02) at 734 nm.[\[6\]](#)[\[11\]](#) This is the final working solution.

d. Trolox Standard Solutions:

- Prepare a 1 mM stock solution of Trolox in a suitable solvent. From this stock, prepare a series of standard solutions by serial dilution (e.g., ranging from 12.5 μ M to 400 μ M) for generating a standard curve.[\[9\]](#)

e. Sample Preparation:

- Dissolve test compounds in a suitable solvent (e.g., ethanol, DMSO, or PBS) to create stock solutions.[\[11\]](#)
- Perform serial dilutions to obtain a range of concentrations for testing.

3. Assay Procedure (96-Well Plate)

- Plate Layout: Designate wells for blanks (solvent only), negative controls (ABTS^{•+} solution + solvent), standards (Trolox dilutions), and test samples. It is recommended to run all samples in triplicate.[\[9\]](#)
- Add Samples/Standards: Add 10 μ L of the appropriate sample, standard, or blank solvent to each well of the 96-well plate.[\[11\]](#)
- Initiate Reaction: Add 190 μ L of the diluted ABTS^{•+} working solution to all wells.[\[11\]](#)[\[12\]](#)
- Incubation: Mix the plate gently for a few seconds. Incubate the plate at room temperature for 5-6 minutes in the dark.[\[2\]](#)[\[10\]](#) Note: The optimal incubation time can vary depending on the compounds being tested.[\[12\]](#)[\[13\]](#)

- Measure Absorbance: Read the absorbance of the plate at 734 nm using a microplate reader.[\[6\]](#)[\[11\]](#)

4. Data Analysis

- Calculate Percentage Inhibition: The antioxidant activity is calculated as the percentage of ABTS•+ radical scavenging using the following formula: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$ [\[11\]](#)
 - Abs_control: Absorbance of the negative control (ABTS•+ solution + solvent).
 - Abs_sample: Absorbance of the sample or standard.
- Determine IC₅₀ Values: Plot the percentage inhibition against the concentration of the test compounds. The IC₅₀ value, which is the concentration of the sample required to inhibit 50% of the ABTS•+ radicals, can be determined from the graph using regression analysis.[\[10\]](#)[\[14\]](#)
- Calculate Trolox Equivalent Antioxidant Capacity (TEAC):
 - Generate a standard curve by plotting the percentage inhibition against the concentration of the Trolox standards.
 - The TEAC value of a sample is calculated by comparing its percentage inhibition to the Trolox standard curve and is expressed as μM of Trolox equivalents per μg/mL or μM of the sample.

Data Presentation

Quantitative data should be organized for clarity and easy comparison.

Table 1: Reagent and Sample Volumes for 96-Well Plate Assay

Component	Blank (Solvent)	Control (Negative)	Standard	Sample
Sample/Standard /Solvent	10 µL	10 µL	10 µL	10 µL
ABTS•+ Working Solution	190 µL	190 µL	190 µL	190 µL
Total Volume	200 µL	200 µL	200 µL	200 µL

Table 2: Example Trolox Standard Curve Data

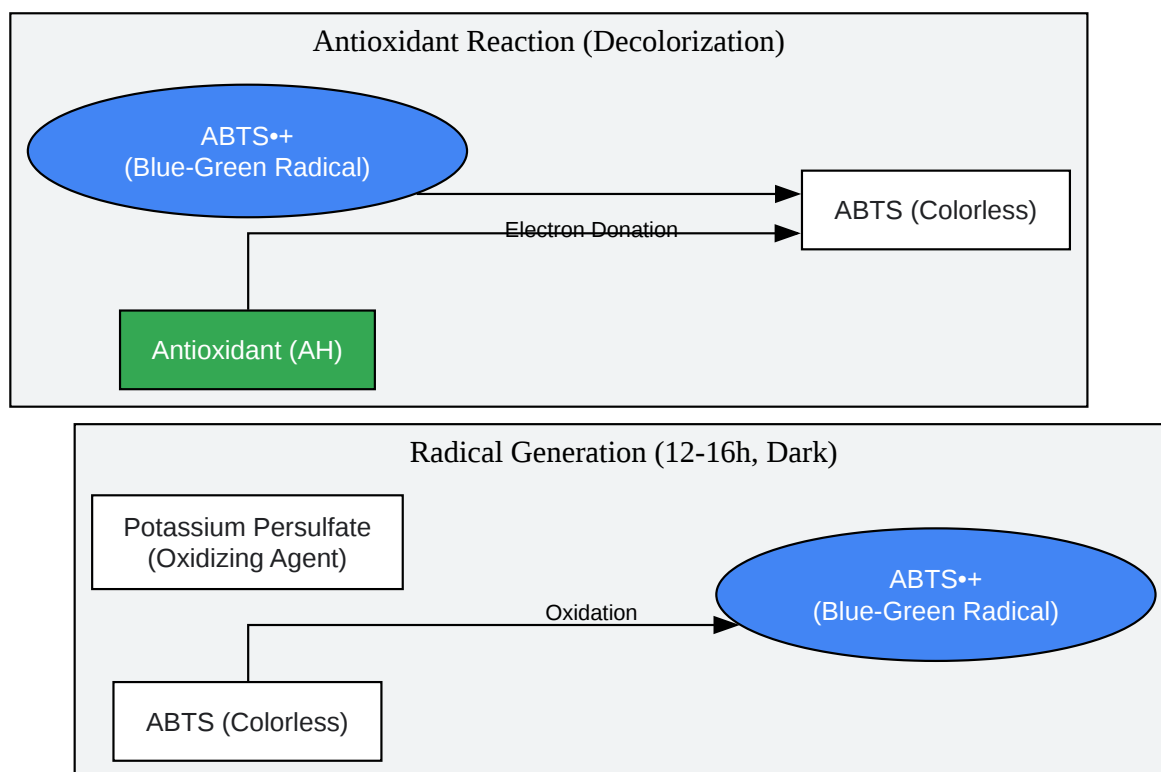
Trolox Conc. (µM)	Avg. Absorbance (734 nm)	% Inhibition
0 (Control)	0.705	0.0%
12.5	0.612	13.2%
25	0.520	26.2%
50	0.355	49.6%
100	0.181	74.3%
200	0.055	92.2%
400	0.021	97.0%

Table 3: Key HTS Assay Performance Parameters

Parameter	Description	Recommended Value
Z'-factor	A statistical measure of assay quality, indicating the separation between positive and negative controls.	≥ 0.4 (A value between 0.5 and 1.0 is considered excellent)[1]
%RSD	Relative Standard Deviation, a measure of precision for replicate measurements.	< 15% (For HTS assays)
Linear Range	The concentration range over which the assay response is directly proportional to the analyte concentration.	Determined from the standard curve (e.g., 10-90% inhibition) [1]
IC ₅₀ / EC ₅₀	The concentration of a compound that causes 50% inhibition of the ABTS radical. [1]	Compound-specific
TEAC	Trolox Equivalent Antioxidant Capacity, expresses the antioxidant capacity of a sample relative to Trolox.[4]	Compound-specific

Visualizations

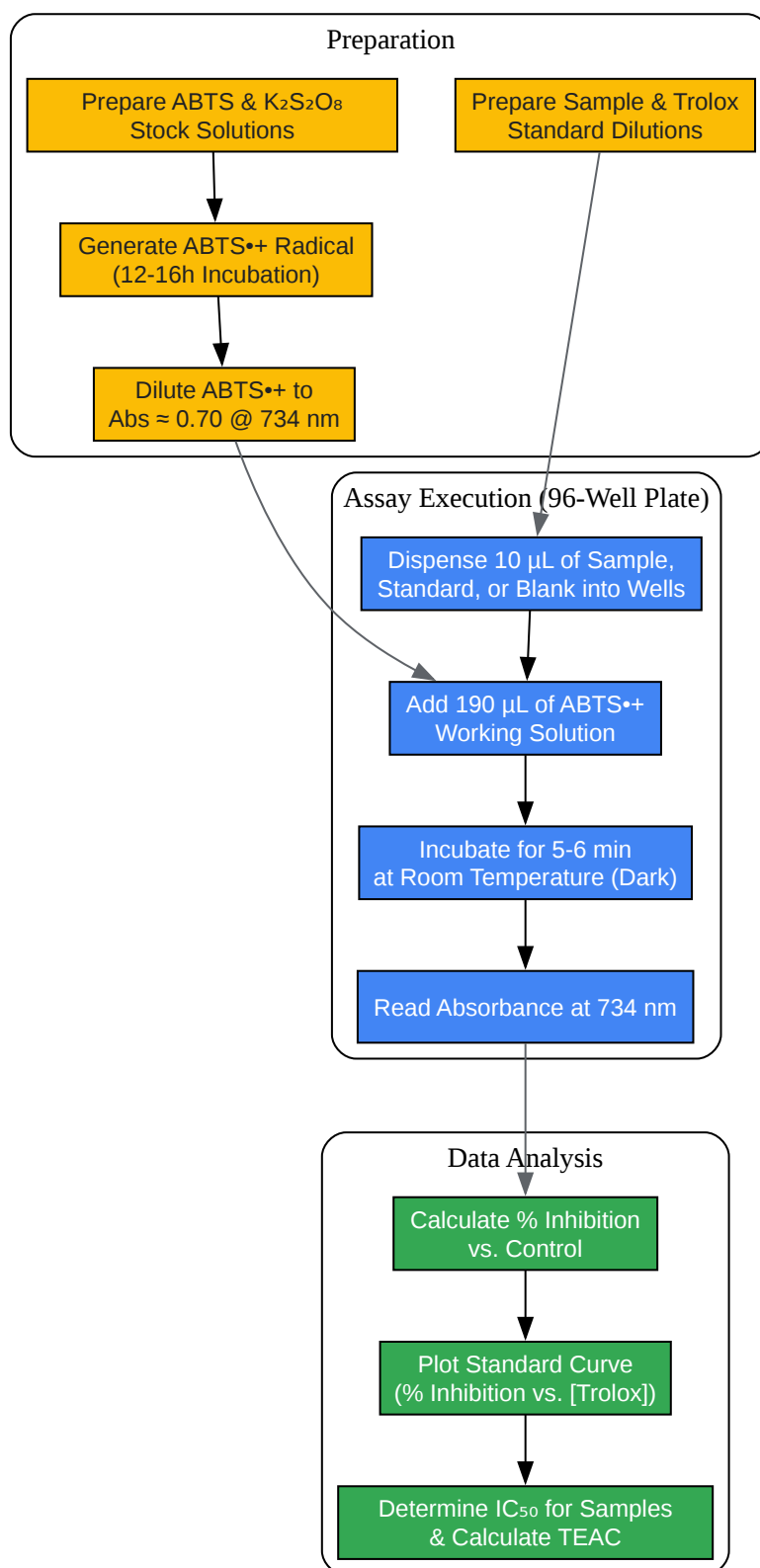
Diagram 1: ABTS Assay Principle



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Caption: Principle of the ABTS radical cation decolorization assay.

Diagram 2: HTS Experimental Workflow



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Caption: Workflow for the microwell plate-based ABTS HTS assay.

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